

Application Notes and Protocols: In Vitro Assay for Tyk2-IN-18-d3

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Compound of Interest

Compound Name: Tyk2-IN-18-d3

Cat. No.: B15135824

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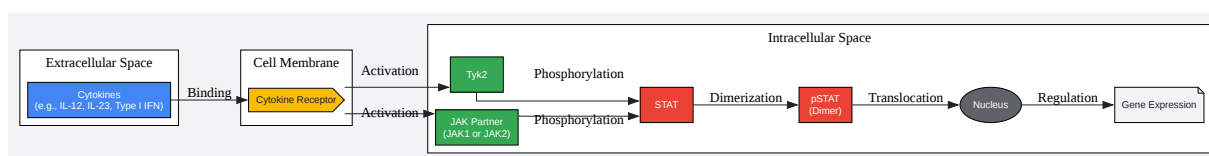
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the in vitro characterization of **Tyk2-IN-18-d3**, a deuterated derivative of a potent and selective Tyrosine Kinase 2 (Tyk2) inhibitor. The provided methodologies are intended to guide researchers in setting up robust biochemical and cellular assays to determine the potency and selectivity of this compound.

Introduction to Tyk2

Tyrosine Kinase 2 (Tyk2) is a non-receptor tyrosine kinase and a member of the Janus kinase (JAK) family. It plays a crucial role in the signal transduction of various cytokines, including type I interferons (IFN- α/β), interleukin (IL)-6, IL-10, IL-12, and IL-23.^{[1][2]} Dysregulation of the Tyk2 signaling pathway is associated with the pathogenesis of numerous autoimmune and inflammatory diseases such as psoriasis, lupus, and inflammatory bowel disease.^[1] Tyk2 inhibitors can be classified based on their binding site: ATP-competitive inhibitors that bind to the catalytic JH1 domain and allosteric inhibitors that bind to the regulatory pseudokinase (JH2) domain.

The signaling cascade initiated by cytokine binding to their receptors leads to the activation of Tyk2 and its partner JAKs. This, in turn, results in the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins, which then translocate to the nucleus to regulate gene expression.



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Figure 1: Simplified Tyk2 Signaling Pathway.

Biochemical Potency Assessment: ADP-Glo™ Kinase Assay

Biochemical assays are fundamental for determining the direct inhibitory effect of a compound on the kinase's enzymatic activity. The ADP-Glo™ Kinase Assay is a luminescence-based method that quantifies the amount of ADP produced during a kinase reaction, which is directly proportional to kinase activity.

Experimental Protocol

This protocol outlines the steps to determine the IC₅₀ value of **Tyk2-IN-18-d3** against recombinant Tyk2 enzyme.

Materials and Reagents:

- Recombinant human Tyk2 enzyme
- Tyk2 substrate (e.g., a generic tyrosine kinase substrate peptide)

- **Tyk2-IN-18-d3**

- Known Tyk2 inhibitor (positive control, e.g., Deucravacitinib)
- ATP (Adenosine 5'-triphosphate)
- Kinase Buffer (e.g., 40 mM Tris, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- DMSO (Dimethyl sulfoxide)
- ADP-Glo™ Kinase Assay Kit (Promega)
- 384-well white plates

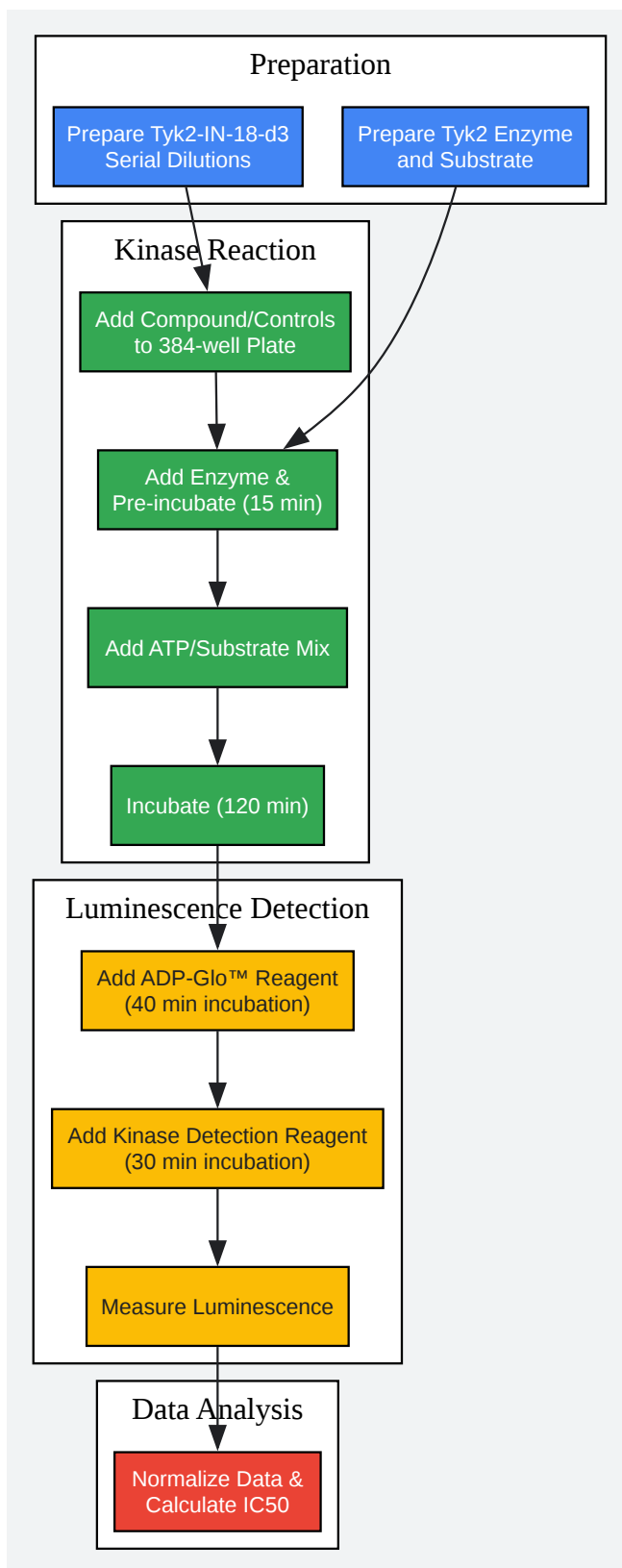
Procedure:

- **Compound Preparation:** Prepare a 10-point serial dilution of **Tyk2-IN-18-d3** in DMSO. A typical starting concentration is 10 mM. Further dilute these in the kinase buffer.
- **Enzyme and Substrate Preparation:** Dilute the Tyk2 enzyme and substrate to their optimal concentrations in the kinase buffer. These concentrations should be predetermined through enzyme and substrate titration experiments.
- **Reaction Setup:**
 - Add 2.5 µL of the diluted **Tyk2-IN-18-d3** or control (DMSO for negative control, known inhibitor for positive control) to the wells of a 384-well plate.
 - Add 2.5 µL of the Tyk2 enzyme solution to each well and pre-incubate for 15 minutes at room temperature.
 - Initiate the kinase reaction by adding 5 µL of a solution containing ATP and the substrate peptide at their respective K_m concentrations.
- **Kinase Reaction:** Incubate the plate at room temperature for a set time (e.g., 60-120 minutes).
- **ADP Detection:**

- Stop the reaction by adding 5 μ L of ADP-Glo™ Reagent. Incubate for 40 minutes at room temperature to deplete the remaining ATP.
- Add 10 μ L of Kinase Detection Reagent to convert ADP to ATP and initiate a luciferase reaction. Incubate for 30 minutes at room temperature.
- Data Acquisition: Measure the luminescence signal using a plate reader.
- Data Analysis: Normalize the data using the positive (100% inhibition) and negative (0% inhibition) controls. Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

Parameter	Example Value
Tyk2 Enzyme Conc.	1-5 nM
Substrate Peptide Conc.	0.2 μ M
ATP Conc. (at Km)	10-100 μ M
Final DMSO Conc.	< 1%
Incubation Time	120 minutes

Table 1: Example Parameters for Tyk2 Biochemical Assay.



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Figure 2: Workflow for the ADP-Glo™ Biochemical Assay.

Cellular Potency Assessment: STAT3 Phosphorylation Assay

While biochemical assays are crucial, cellular assays are necessary to confirm that a compound can effectively inhibit the target within a more physiologically relevant context. This protocol describes a method to measure the inhibition of IL-23-induced STAT3 phosphorylation in a human cell line. A recent study highlighted a compound with a similar N-(methyl-d3)pyridazine-3-carboxamide skeleton that demonstrated excellent inhibitory potency against STAT3 phosphorylation.

Experimental Protocol

Materials and Reagents:

- Human cell line expressing the IL-23 receptor (e.g., NK-92 cells or engineered HEK293 cells)
- Cell culture medium and supplements
- Recombinant human IL-23
- **Tyk2-IN-18-d3**
- Positive control inhibitor
- DMSO
- Phosphate-Buffered Saline (PBS)
- Lysis Buffer
- Anti-phospho-STAT3 (Tyr705) antibody
- Anti-total-STAT3 antibody
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

- 96-well cell culture plates

Procedure:

- Cell Plating: Seed cells in a 96-well plate at an appropriate density and allow them to adhere or recover overnight.
- Compound Treatment: Starve the cells in a low-serum medium for 2-4 hours. Then, pre-treat the cells with serially diluted **Tyk2-IN-18-d3** or controls for 1-2 hours.
- Cytokine Stimulation: Stimulate the cells with an EC80 concentration of recombinant human IL-23 for a predetermined time (e.g., 15-30 minutes) to induce STAT3 phosphorylation.
- Cell Lysis: Wash the cells with cold PBS and then add lysis buffer to each well.
- Protein Quantification: Determine the protein concentration of each lysate using a standard method (e.g., BCA assay).
- Western Blot or ELISA:
 - Western Blot: Separate equal amounts of protein by SDS-PAGE, transfer to a membrane, and probe with primary antibodies against phospho-STAT3 and total STAT3, followed by HRP-conjugated secondary antibodies.
 - ELISA: Use a sandwich ELISA kit to quantify the levels of phospho-STAT3 and total STAT3 in the cell lysates.
- Data Acquisition: For Western blots, detect the chemiluminescent signal. For ELISA, measure the absorbance.
- Data Analysis: Quantify the band intensity (Western blot) or absorbance (ELISA). Normalize the phospho-STAT3 signal to the total STAT3 signal for each sample. Calculate the percentage of inhibition relative to the IL-23 stimulated control and determine the IC50 value.

Parameter	Example Value
Cell Seeding Density	50,000 cells/well
Pre-incubation Time	2 hours
IL-23 Concentration (EC80)	1-10 ng/mL
IL-23 Stimulation Time	20 minutes

Table 2: Example Parameters for Cellular STAT3 Phosphorylation Assay.

Selectivity Profiling

To ensure the therapeutic potential and minimize off-target effects, it is critical to assess the selectivity of **Tyk2-IN-18-d3** against other members of the JAK family (JAK1, JAK2, JAK3). The biochemical ADP-Glo™ assay protocol described above can be adapted to profile the compound against these related kinases by using the respective recombinant enzymes and their optimized substrates. A highly selective compound will exhibit a significantly higher IC50 value for off-target kinases compared to Tyk2.

Kinase	Example IC50 for a Selective Inhibitor
Tyk2	++ (e.g., < 50 nM)
JAK1	+++ (e.g., > 500 nM)
JAK2	++++ (e.g., > 1000 nM)
JAK3	++++ (e.g., > 1000 nM)

Table 3: Illustrative Selectivity Profile Data.

By following these detailed protocols, researchers can effectively evaluate the in vitro potency and selectivity of **Tyk2-IN-18-d3**, providing crucial data for its continued development as a potential therapeutic agent for autoimmune and inflammatory diseases.

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